

Essential Safety and Handling Guide for Flamenol (5-methoxyresorcinol)

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Compound of Interest

Compound Name: **Flamenol**

Cat. No.: **B161736**

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Flamenol** (chemical name: 5-methoxyresorcinol). Adherence to these procedures is vital for ensuring personal safety and proper disposal.

Chemical Identifier: **Flamenol** is the common name for 5-methoxyresorcinol.

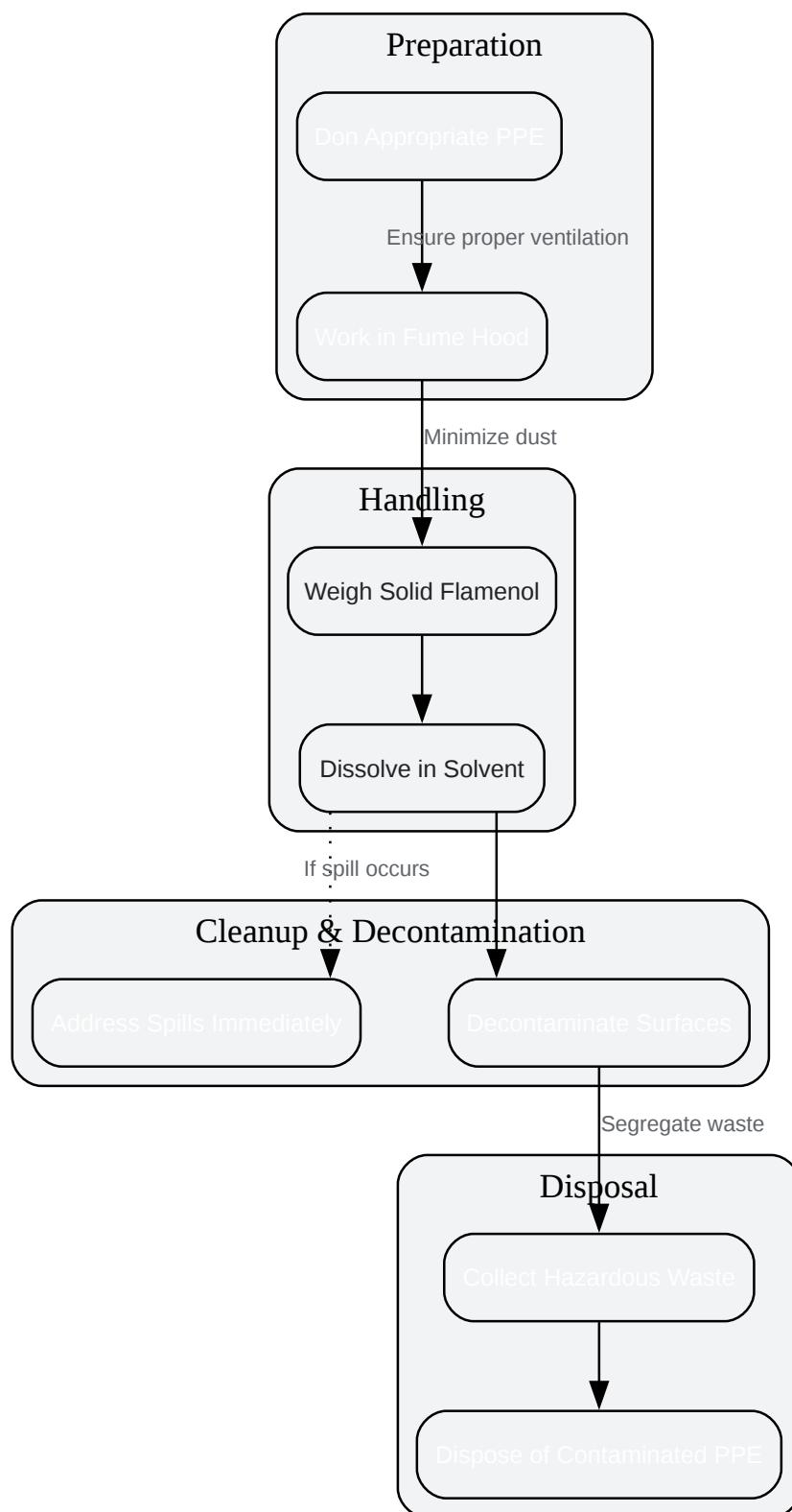
Hazard and Safety Data

Flamenol is a hazardous substance that requires careful handling. The following table summarizes its primary hazards and exposure limits.

Hazard Classification	GHS Code	Description	Personal Protective Equipment (PPE)
Acute Toxicity, Oral	H302	Harmful if swallowed	
Skin Irritation	H315	Causes skin irritation	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene)
Eye Irritation	H319	Causes serious eye irritation	Chemical safety goggles or face shield
Respiratory Irritation	H335	May cause respiratory irritation	N95 dust mask or respirator

Operational Plan for Handling Flamenol

A systematic approach is essential when working with **Flamenol**. The following workflow outlines the key steps from preparation to disposal to minimize risk.

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Caption: Workflow for the safe handling and disposal of **Flamenol**.

Experimental Protocols

Standard Handling Protocol

- Preparation: Before handling **Flamenol**, ensure you are in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[2\]](#) Don all required Personal Protective Equipment (PPE) as specified in the table above.
- Handling: When weighing and transferring solid **Flamenol**, take care to avoid generating dust.[\[2\]](#) Use appropriate tools and techniques to minimize the risk of inhalation.
- Decontamination: After handling, decontaminate all surfaces and equipment with soap and water.[\[1\]](#)[\[2\]](#)

Spill Cleanup Protocol

In the event of a **Flamenol** spill, follow these procedures:

- Small Spills (Solid):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, gently cover the spill with absorbent material to avoid creating dust.[\[2\]](#)[\[3\]](#)
 - Carefully collect the material using a scoop or HEPA-filter vacuum and place it in a sealed, labeled container for hazardous waste.[\[4\]](#)
 - Clean the spill area with soap and water.[\[1\]](#)
- Small Spills (Liquid Solution):
 - Contain the spill with an inert absorbent material such as vermiculite, sand, or dry lime.[\[1\]](#)[\[4\]](#)
 - Once absorbed, scoop the material into a designated hazardous waste container.[\[4\]](#)
 - Decontaminate the area with an appropriate solvent and ventilate the space.[\[4\]](#)

- Large Spills:
 - Evacuate the laboratory and alert others.
 - Contact your institution's Environmental Health and Safety (EHS) department immediately.
[\[5\]](#)

Emergency Procedures

Skin Contact:

- Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.
[\[6\]](#)
- If available, after initial water flushing, apply polyethylene glycol (PEG 300 or 400) to the affected area.
[\[3\]](#)
[\[6\]](#)
- Seek immediate medical attention.
[\[1\]](#)
[\[6\]](#)

Eye Contact:

- Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.
[\[5\]](#)
[\[6\]](#)
- Remove contact lenses if present and easy to do.
- Seek immediate medical attention.
[\[5\]](#)
[\[6\]](#)

Inhalation:

- Move the individual to fresh air.
- Seek immediate medical attention.
[\[5\]](#)

Ingestion:

- Do NOT induce vomiting.
- If the person is conscious, rinse their mouth with water.

- Seek immediate medical attention.[7]

Disposal Plan

All **Flamenol** waste, including contaminated materials and PPE, must be treated as hazardous waste.

- Waste Collection:
 - Collect all solid and liquid **Flamenol** waste in a dedicated, leak-proof, and clearly labeled hazardous waste container.[4][8] The label should include "Hazardous Waste: 5-methoxyresorcinol".
 - Segregate **Flamenol** waste from other chemical waste streams to prevent unintended reactions.
- Container Management:
 - Keep the hazardous waste container tightly sealed when not in use.
 - Store the container in a cool, dry, and well-ventilated area away from incompatible materials.[5]
- Final Disposal:
 - Arrange for the collection and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.[4]
 - Do not dispose of **Flamenol** down the drain or in regular trash.[9]
 - Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.[8]

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